

# Analytical Method and Validation for Domiphen Bromide

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## Compound Focus: Domiphen Bromide

CAS No.: 538-71-6

Cat. No.: S526505

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**Introduction** **Domiphen bromide** (DB) is a quaternary ammonium compound (QAC) widely used as an antimicrobial preservative in pharmaceutical and personal care products, such as mouthwashes, throat lozenges, and topical formulations [1]. Its chemical structure is benzyldimethyl [2-[2-[4-(1,1,3,3-tetramethylbutyl) phenoxy]ethoxy]ethyl]ammonium bromide [1]. Maintaining its quality and stability is crucial for product efficacy and patient safety. This document provides a detailed protocol for a stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method, validated per ICH guidelines, for the assay and related substances of **Domiphen bromide** in pharmaceutical formulations [1].

## Chromatographic Conditions and Parameters

This section details the standard operating procedure for the HPLC analysis of **Domiphen Bromide**.

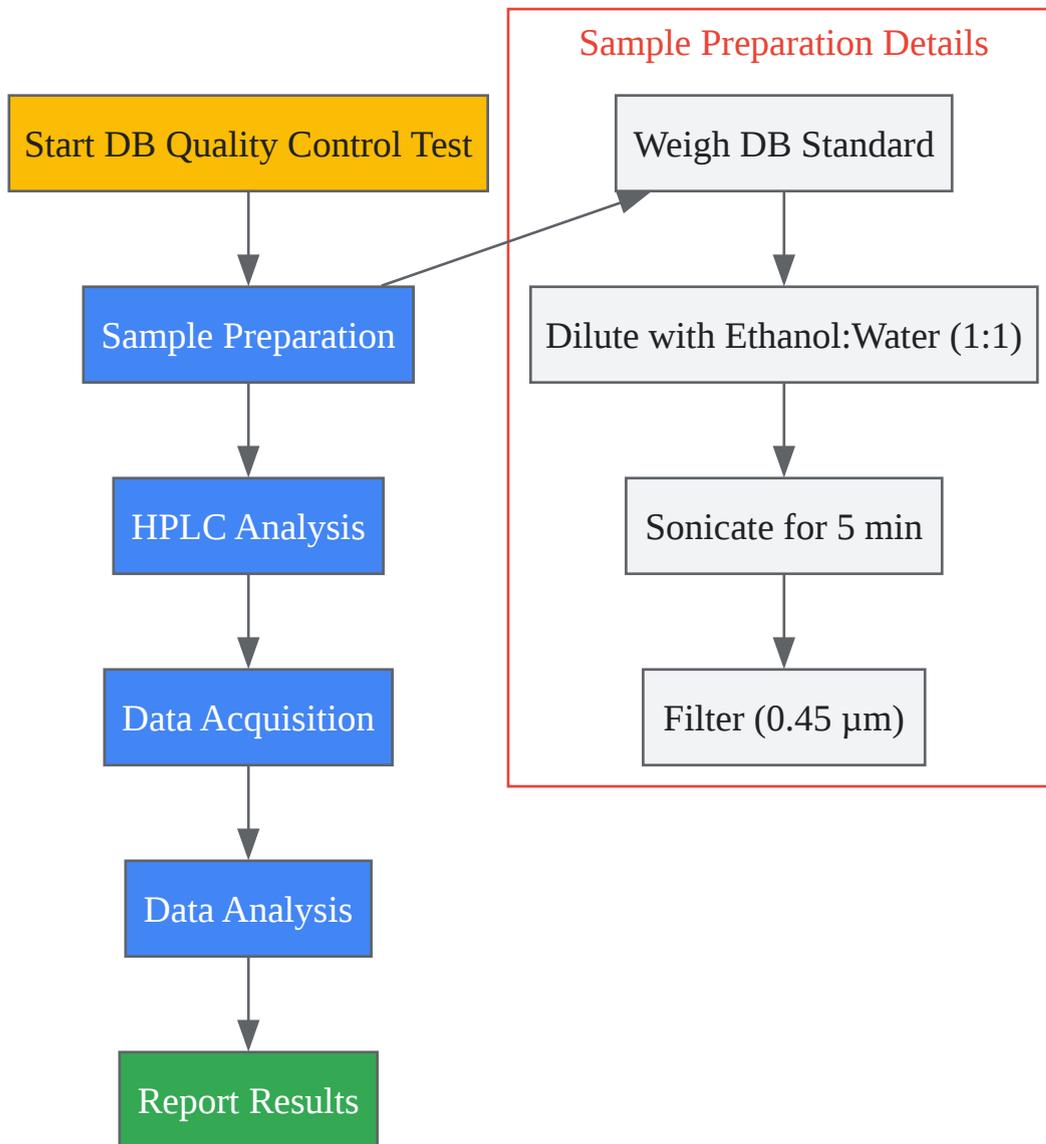
- **Instrumentation:** Agilent 1260 Infinity II HPLC system or equivalent, equipped with a quaternary pump, autosampler, thermostatted column compartment, and diode array detector (DAD) [1].
- **Data System:** OpenLAB CDS ChemStation or similar for data acquisition and processing [1].
- **Analytical Column:** Inertsil ODS-3 (C18), 250 mm × 3.0 mm, 5 µm particle size [1].
- **Mobile Phase:** Acetonitrile : 0.0116 M perchloric acid (pH ~2.0) (70:30, v/v) [1].
  - *Preparation:* Add 1.0 mL of 70% perchloric acid to 999 mL of bidistilled water to prepare the acid solution. Mix 700 mL of HPLC-grade acetonitrile with 300 mL of the acid solution. Filter through a 0.45 µm nylon membrane and degas prior to use.
- **Flow Rate:** 2.0 mL/min [1].

- **Column Temperature:** 25 °C [1].
- **Injection Volume:** 20 µL [1].
- **Detection:** 275 nm [1].
- **Run Time:** 6 minutes [1].
- **Sample Diluent:** Ethanol and bidistilled water (1:1, v/v) [1].

Table 1: Optimized Chromatographic Conditions

Parameter	Specification
Column	Inertsil ODS-3 (C18), 250 mm x 3.0 mm, 5 µm
Mobile Phase	Acetonitrile : 0.0116 M Perchloric Acid (70:30, v/v)
Flow Rate	2.0 mL/min
Column Temperature	25 °C
Injection Volume	20 µL
Detection Wavelength	275 nm
Analytical Runtime	6 minutes

The following diagram illustrates the overall experimental workflow for the quality control testing of **Domiphen Bromide**, from sample preparation to data analysis:



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**Figure 1:** Experimental Workflow for **Domiphen Bromide** Quality Control Testing

## Method Validation Summary

The method was validated according to ICH Q2(R2) guidelines [1]. The following table summarizes the key validation parameters and results.

*Table 2: Method Validation Parameters and Results*

Validation Parameter	Results & Specifications
Linearity Range	1.132 – 1000 µg/mL [1]
Correlation Coefficient (r <sup>2</sup> )	> 0.999 [1]
Precision (RSD)	Intra-day & Inter-day RSD < 2% [1]
Accuracy (% Recovery)	98.8 – 99.76% [1]
LOD	0.373 µg/mL [1]
LOQ	1.132 µg/mL [1]
Robustness	Evaluated via DoE; method robust against small, deliberate changes in acetonitrile ratio, flow rate, and column temperature [1]
Specificity/Forced Degradation	The method successfully separated DB from all degradation products. No interference from excipients in commercial formulations (e.g., Maalox oral suspension) [1].

## Stability-Indicating Property and Forced Degradation Studies

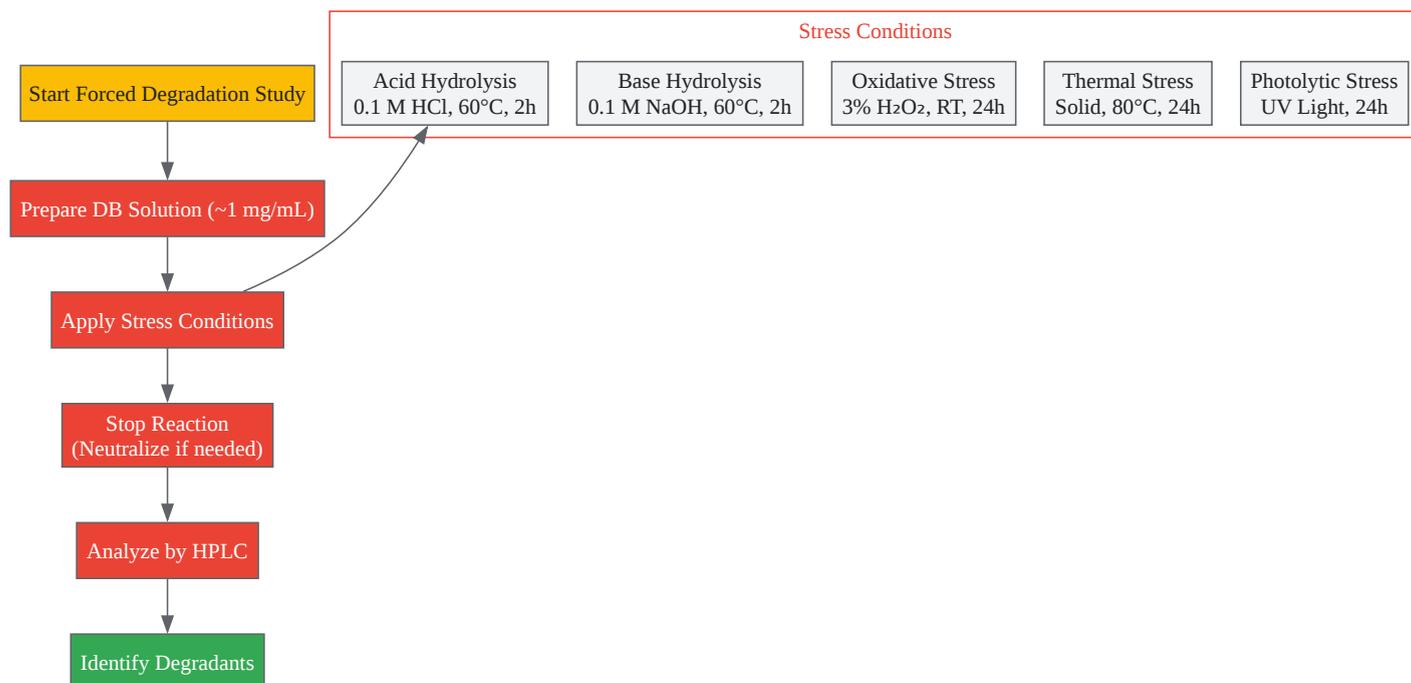
Forced degradation studies are critical for demonstrating the stability-indicating nature of the method. The protocol below should be followed to identify and separate degradation products from the active ingredient.

### Protocol: Forced Degradation Studies

- **Objective:** To subject **Domiphen bromide** to various stress conditions and demonstrate that the analytical method can adequately separate the analyte from its degradation products.
- **Sample Preparation:** Expose a solution of **Domiphen bromide** (~1 mg/mL) to the following conditions [1]:
  - **Acid Hydrolysis:** Treat with 0.1 M HCl at 60°C for 2 hours [1]. *Observed Degradation:* ~18.45% [1].

- **Base Hydrolysis:** Treat with 0.1 M NaOH at 60°C for 2 hours [1]. *Observed Degradation:* ~26.72% (highest susceptibility) [1].
- **Oxidative Stress:** Treat with 3% H<sub>2</sub>O<sub>2</sub> at room temperature for 24 hours [1]. *Observed Degradation:* ~15.23% [1].
- **Thermal Stress:** Expose the solid powder to 80°C for 24 hours [1].
- **Photolytic Stress:** Expose the solid powder to UV light (e.g., as per ICH Q1B) for 24 hours [1].
- **Neutral Hydrolysis:** Reflux in water at 80°C for 4 hours [1].
- **Analysis:** After stress, neutralize (for acid/base), dilute with the mobile phase or diluent, and analyze using the chromatographic conditions in Section 1.
- **Key Finding:** Under oxidative stress, a major degradation product identified via LC-ESI-MS/MS is **p-bromodomiphen bromide**, formed due to bromination of the phenyl ring [2]. This degradant also exhibits significant antimicrobial activity [2].

The design of these forced degradation studies is summarized in the following workflow:



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**Figure 2:** Workflow for Forced Degradation Studies of **Domiphen Bromide**

## Application Notes for Routine Quality Control

- **Sample Preparation for Formulations (e.g., Maalox Oral Suspension):** Accurately measure 10 mL of the well-mixed suspension, transfer into a 20 mL volumetric flask, and dilute to volume with the diluent (ethanol:water, 1:1, v/v). Mix thoroughly and filter through a 0.45 µm membrane before injection [1].

- **System Suitability Tests (SST):** Prior to sample analysis, perform SST by injecting six replicates of the standard solution. The method is considered valid if the %RSD of the peak area for **Domiphen bromide** is  $\leq 2.0\%$ , and the tailing factor is  $\leq 2.0$  [1].
- **Solution Stability:** Standard and sample solutions in the ethanol:water (1:1) diluent are stable for at least 24 hours at 25°C and 48 hours when stored at 4°C [1].
- **Sustainability:** This method aligns with green chemistry principles. It replaces hazardous solvents like chloroform (used in older methods) with a safer ethanol-water diluent and has been evaluated using multiple greenness assessment tools (NEMI, AGREEprep, MoGAPI) [1].

## Notes and Precautions

- **Domiphen bromide** is hygroscopic; store the standard in a desiccator and protect from light [3].
- The compound has been reported to inhibit the hERG potassium channel ( $IC_{50} = 1.5 \mu\text{M}$ ), which is a consideration for systemic exposure, though typically not a concern for topical or locally acting products [3].
- Always use fresh mobile phase and ensure the column is properly equilibrated before starting the analysis sequence.

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